

Thermal properties and stability of 2-Methylanthracene

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Compound of Interest

Compound Name: 2-Methylanthracene

Cat. No.: B165393

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An In-depth Technical Guide to the Thermal Properties and Stability of **2-Methylanthracene**

Introduction

2-Methylanthracene is a polycyclic aromatic hydrocarbon (PAH) characterized by a methyl group substituent on the anthracene core. As a compound of interest in organic synthesis and materials science, a thorough understanding of its thermal properties and stability is crucial for its application in various fields, including the development of optoelectronic devices. This guide provides a comprehensive overview of the thermal behavior of **2-Methylanthracene**, detailing its key thermal properties, stability under elevated temperatures, and the standard experimental protocols used for such characterizations.

Thermal Properties of 2-Methylanthracene

The thermal properties of **2-Methylanthracene** are fundamental to its handling, purification, and application. The key quantitative data are summarized in the table below.

Property	Value
Melting Point	204-206 °C ^{[1][2][3]} , 209 °C ^{[4][5]} , 207 °C ^[6]
Boiling Point	358.25 °C (estimate) ^[1] , 347.2 °C at 760 mmHg ^[7] , 360 °C (sublimation) ^[6]
Flash Point	157.5 °C ^[7]

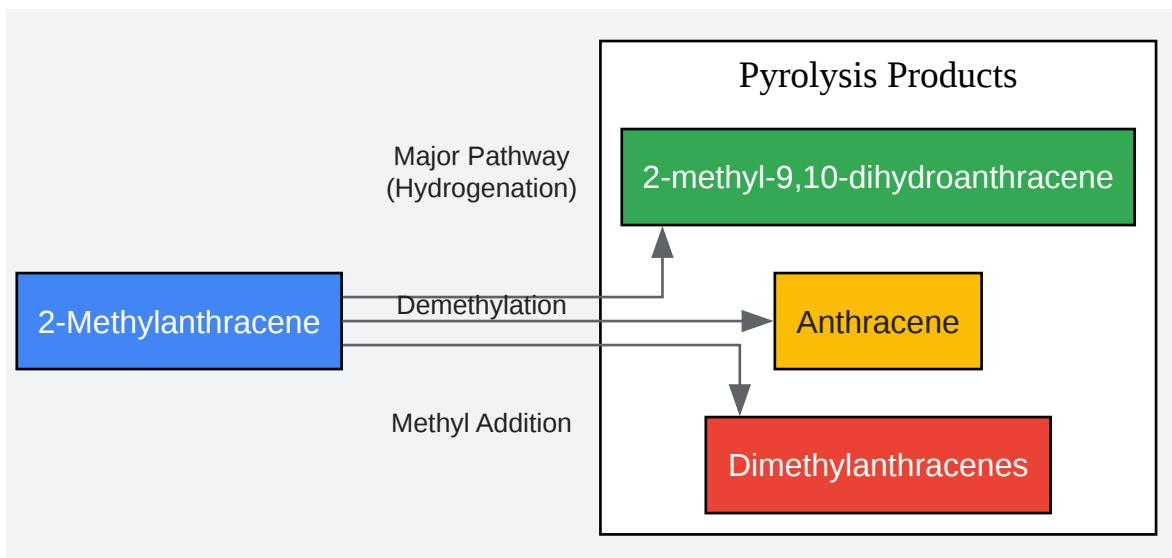
The melting point of **2-Methylanthracene** is consistently reported in the range of 204-209 °C. It is described as a beige to light yellow-brown crystalline powder.[1][8] The boiling point is estimated to be around 347-360 °C, with sublimation also being a notable behavior at higher temperatures.[6][7]

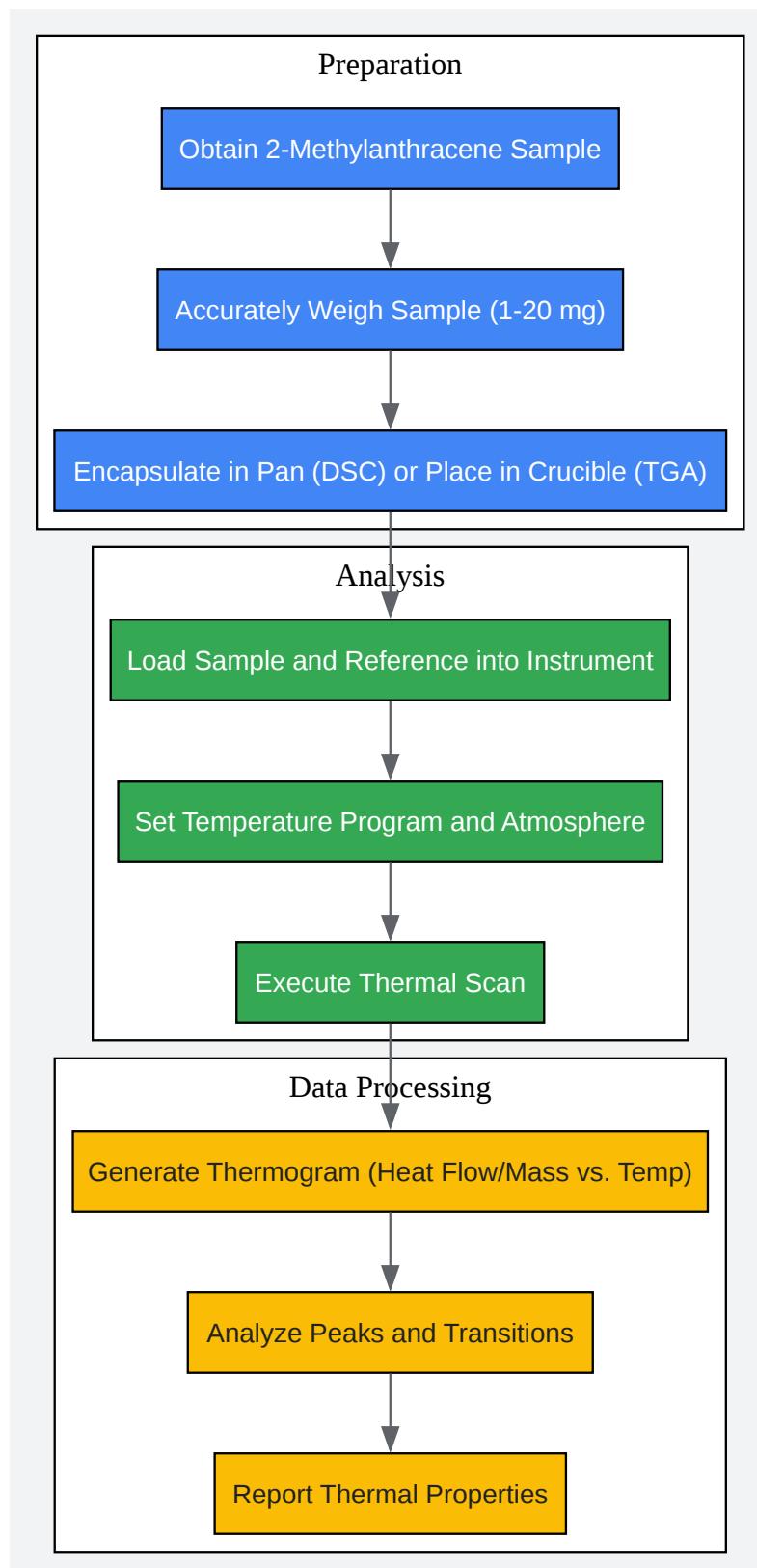
Thermal Stability and Decomposition

2-Methylanthracene exhibits thermal decomposition at elevated temperatures. Pyrolysis studies conducted between 400°C and 450°C reveal three primary reaction pathways: demethylation, methyl addition, and hydrogenation.[9] At 400°C, the major product of pyrolysis is 2-methyl-9,10-dihydroanthracene, with smaller quantities of anthracene and dimethylanthracenes also being formed.[9]

Furthermore, crystalline monoadducts formed between fullerene and **2-Methylanthracene** undergo thermolytic decomposition in the solid state at temperatures ranging from 180°C to 240°C.[9] This process yields the original fullerene and **2-Methylanthracene**, highlighting a reversible thermal behavior in this specific context.[9]

Reasonably anticipated hazardous decomposition products as a result of heating are not known, but as with many organic compounds, hazardous combustion products may be formed in a fire.[10]



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